DMSO free radical scavenging mechanism

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Compound Focus: **Dimethyl Sulfoxide**

CAS No.: 67-68-5
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Mechanism of Free Radical Scavenging

DMSO's neuroprotective effect is largely attributed to its antioxidant properties, which help mitigate the secondary damage that follows TBI [1].

- **Direct Radical Scavenging**: DMSO directly quenches harmful ROS, inhibiting their formation and protecting cellular integrity [1].
- **Enhancement of Endogenous Defenses**: DMSO significantly boosts the activity of key antioxidant enzymes, including Superoxide Dismutase (SOD), Catalase (CAT), and Glutathione Peroxidase (GPx) [1].
- **Reduction of Oxidative Stress Biomarkers**: Treatment with DMSO leads to a marked decrease in markers of oxidative damage, such as lipid peroxidation (measured by Malondialdehyde, MDA) [1].

Quantitative Data from Preclinical Studies

The table below summarizes key quantitative findings from a rat model of TBI treated with DMSO [1].

Parameter	Group I (TBI + DMSO)	Group II (TBI, Untreated)	Group III (Healthy Control)	Significance (p-value)
Lipid Peroxidation	Significantly decreased	Higher level	N/A	< 0.05

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Parameter	Group I (TBI + DMSO)	Group II (TBI, Untreated)	Group III (Healthy Control)	Significance (p-value)
(MDA)				
Antioxidant Enzyme: SOD	Significantly increased	Depressed level	N/A	< 0.05
Antioxidant Enzyme: CAT	Significantly increased	Depressed level	N/A	< 0.05
Antioxidant Enzyme: GPx	Significantly increased	Depressed level	N/A	< 0.05
Stress Biomarker: S100B	Significantly lower	Higher level	N/A	< 0.05
Behavioral Function	Improved learning, memory, locomotor function; decreased anxiety	Impaired	Normal	N/A

Experimental Protocol for TBI Research

The following methodology from the 2022 study outlines the procedures for evaluating DMSO's neuroprotective effects in a rodent TBI model [1].

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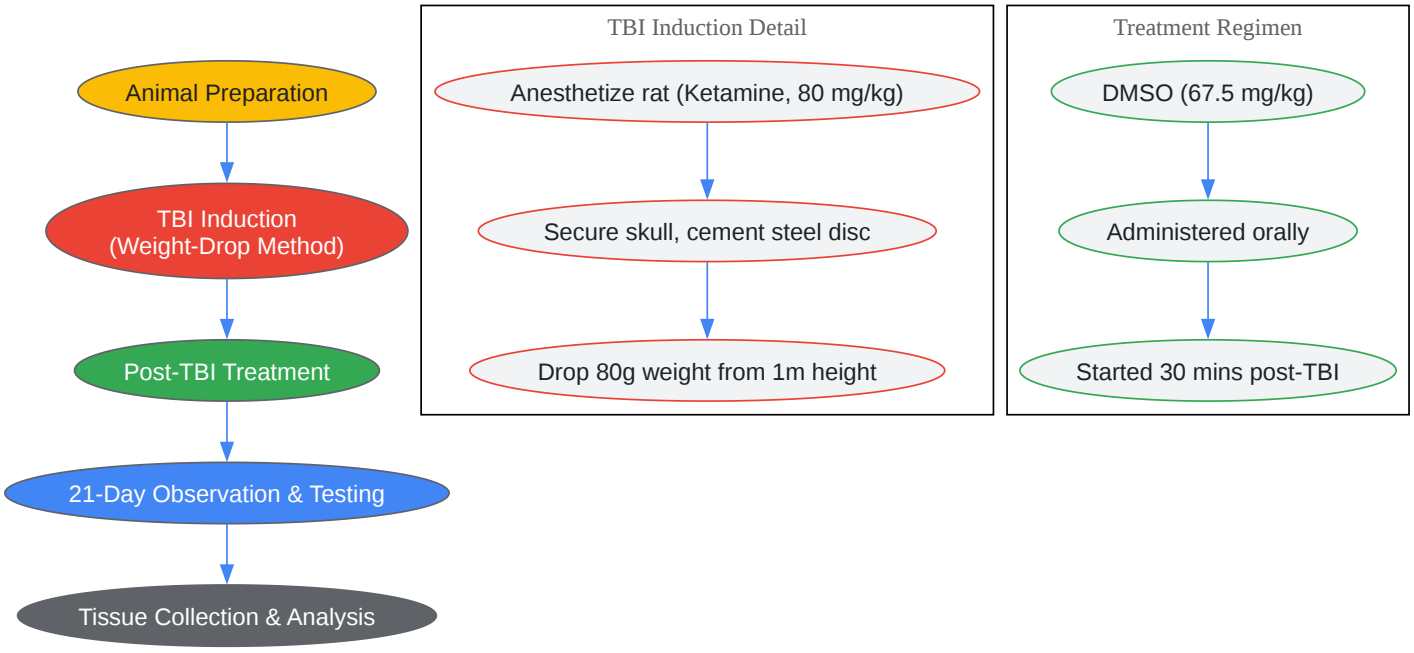

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Experimental workflow for evaluating DMSO in a traumatic brain injury (TBI) rat model [1].

- **Animals and Groups**: The study used 21 male Wistar rats, divided into three groups [1].
- **TBI Induction - Weight-Drop Method**: The rats were anesthetized, and a midline incision was made to expose the skull. A stainless steel disc was cemented to the skull along the central suture. The animal was placed on a foam bed, and TBI was induced by dropping an 80-gram brass weight from a height of 1 meter onto the disc [1].
- **Dosing and Treatment**: The treatment group received DMSO at 67.5 mg/kg orally, once daily. Administration began 30 minutes after TBI induction and continued for 21 days [1].
- **Behavioral and Biochemical Analysis**: Over the 21 days, learning, memory, anxiety, and motor function were assessed. Subsequently, levels of S100B, malondialdehyde (MDA), and the activities of antioxidant enzymes (SOD, CAT, GPx) were measured in brain tissue [1].

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Key Insights for Research and Development

- **Consider DMSO as an Active Component**: In preclinical studies for neurological conditions, the radical-scavenging property of DMSO itself may confound results if used merely as a solvent vehicle [1].
- **Clinical Translation for TBI**: Early clinical work reported by Dr. Stanley Jacob showed rapid reduction of brain swelling within minutes of intravenous DMSO administration, with one trial noting an 80% survival rate—roughly double the historical rate [2].

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References

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2. The Untapped Healing Potential of Dimethyl Sulfoxide (DMSO) [lifeextension.com]

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